H-Arg(NO2)-Obzl HCl purification methods optimization

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Compound Focus: **H-Arg(NO2)-Obzl.HCl**

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Compound Overview & Key Properties

Understanding the basic properties of **H-Arg(NO2)-Obzl.HCl** (CAS 7672-27-7 or 7672-27-7) is the first step in designing a purification strategy.

The table below summarizes its key characteristics:

Property	Description
IUPAC Name	Benzyl (2S)-2-amino-5-[[amino(nitramido)methylidene]amino]pentanoate; hydrochloride [1]
Molecular Formula	$C_{13}H_{20}ClN_5O_4$ [1]
Molecular Weight	345.78 g/mol [1]
Melting Point	132-134 °C [2]
Density	1.37 g/cm³ [2]
Chemical Nature	Nitro-arginine derivative, benzyl ester, hydrochloride salt [1]

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Troubleshooting Common Synthesis & Purification Challenges

The following FAQs address common issues inferred from general peptide synthesis principles and the specific structure of this compound.

FAQ 1: How can I optimize the nitration step during synthesis? The nitration of the guanidino group is a critical and sensitive step. The literature suggests the following optimized parameters for high yield and minimal side products [1]:

Parameter	Optimal Condition	Rationale & Impact
Temperature	0-5 °C	Prevents decomposition of sensitive intermediates [1].
Reaction Time	2-4 hours	Maximizes conversion efficiency [1].
Nitrating Agent	1.2:1 ratio to substrate	Prevents over-nitration and formation of side products [1].
pH Control	1.5-2.0	Stabilizes reactive intermediates during the reaction [1].

FAQ 2: What are the recommended methods for removing the nitro (NO_2) protecting group? The NO_2 group on the arginine side chain can be removed using specific reducing agents. The choice of method depends on your desired final product and what other protecting groups are present [1] [3].

Method	Reagent System	Conditions	Selectivity & Notes
Sodium Borohydride Reduction	$NaBH_4$ / $Cu(acac)_2$	Room temperature, 30-60 mins [1].	Selective for the nitro group; preserves other acid-labile protections [1].
Catalytic Hydrogenation	H_2 / Pd-C	1 atm, 25°C, 2-4 hours [1].	Non-selective; will also remove benzyl (Bzl, Obzl) and Cbz groups [3].

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Method	Reagent System	Conditions	Selectivity & Notes
Tin Chloride Reduction	$SnCl_2$ / acid	55°C, in 2-MeTHF solvent [1].	A selective alternative under controlled conditions [1].

FAQ 3: The benzyl ester is not forming efficiently. What are some improved techniques? Benzyl ester formation for arginine derivatives can be challenging. Beyond classic Fischer-Speier esterification, consider these advanced methods [1]:

- **Improved Reagent**: Using **2-benzyloxy-1-methylpyridinium triflate** as an activating reagent offers neutral reaction conditions, which improves compatibility with the acid-sensitive nitroarginine framework [1].
- **Green Solvent**: Recent methodologies have identified **2-methyltetrahydrofuran (2-MeTHF)** as an optimal solvent for this transformation, providing improved yields and enantiomeric purity compared to traditional benzene-based systems [1].

Experimental Workflow for Synthesis & Purification

The diagram below outlines the general workflow for the synthesis and key purification or deprotection steps of **H-Arg(NO2)-Obzl.HCl**, based on the information available.

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Methodology for Key Steps

Synthesis of H-Arg(NO2)-Obzl.HCl from L-Arginine [1]:

- **Protection**: The alpha-amino and carboxy groups of L-arginine are protected using suitable protecting groups (e.g., Boc for the amine).
- **Nitration**: The guanidino group is selectively nitrated using a nitrating agent like a mixture of nitric and sulfuric acids, under tightly controlled temperatures of 0-5°C.
- **Benzyl Esterification**: The protected carboxy group is converted to the benzyl ester using benzyl alcohol and an acid catalyst, or via an improved method with 2-benzyloxy-1-methylpyridinium triflate.
- **Final Deprotection**: The temporary protecting group on the alpha-amino group is removed under conditions that do not affect the nitro group or the benzyl ester, yielding the final **H-Arg(NO2)-Obzl.HCl** product.

Purification & Analysis: While specific details are scarce, standard peptide purification techniques apply:

- **Techniques**: Recrystallization (using solvents like ethanol/water or ethyl acetate/hexane) and chromatography (e.g., silica gel) are commonly used for purification [1].
- **Analysis**: Use **^{1}H NMR** and **MALDI-TOF MS** to confirm the chemical structure, molecular weight, and purity of the final product [4] [1].

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